

A Technical Guide to the Spectroscopic Characterization of 3,5-Dicaffeoylquinic Acid

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Compound of Interest

Compound Name: (-)-3,5-Dicaffeoylquinic acid

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Introduction

3,5-Dicaffeoylquinic acid (3,5-DCQA), also known as Isochlorogenic Acid A, is a prominent member of the chlorogenic acid family, a class of polyphenolic compounds abundant in various plant species, including coffee beans, artichokes, and sweet potatoes.^[1] Its significant antioxidant, anti-inflammatory, and other biological activities have made it a subject of intense research in the fields of pharmacology, food science, and drug development.

The unambiguous identification and structural elucidation of 3,5-DCQA, particularly distinguishing it from its numerous isomers (e.g., 1,5-DCQA, 3,4-DCQA, and 4,5-DCQA), is paramount for accurate biological assessment and quality control. This technical guide provides an in-depth analysis of the key mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopic data essential for the definitive characterization of this molecule. We will explore the causality behind experimental choices and present the data in a framework that is both instructional and field-applicable for researchers and scientists.

Molecular Structure and Properties

3,5-Dicaffeoylquinic acid consists of a central quinic acid core esterified with two caffeic acid moieties at the C3 and C5 positions.

- Molecular Formula: $C_{25}H_{24}O_{12}$
- Average Mass: 516.455 Da
- Monoisotopic Mass: 516.126776 Da

Caption: 2D structure of 3,5-Dicaffeoylquinic Acid.

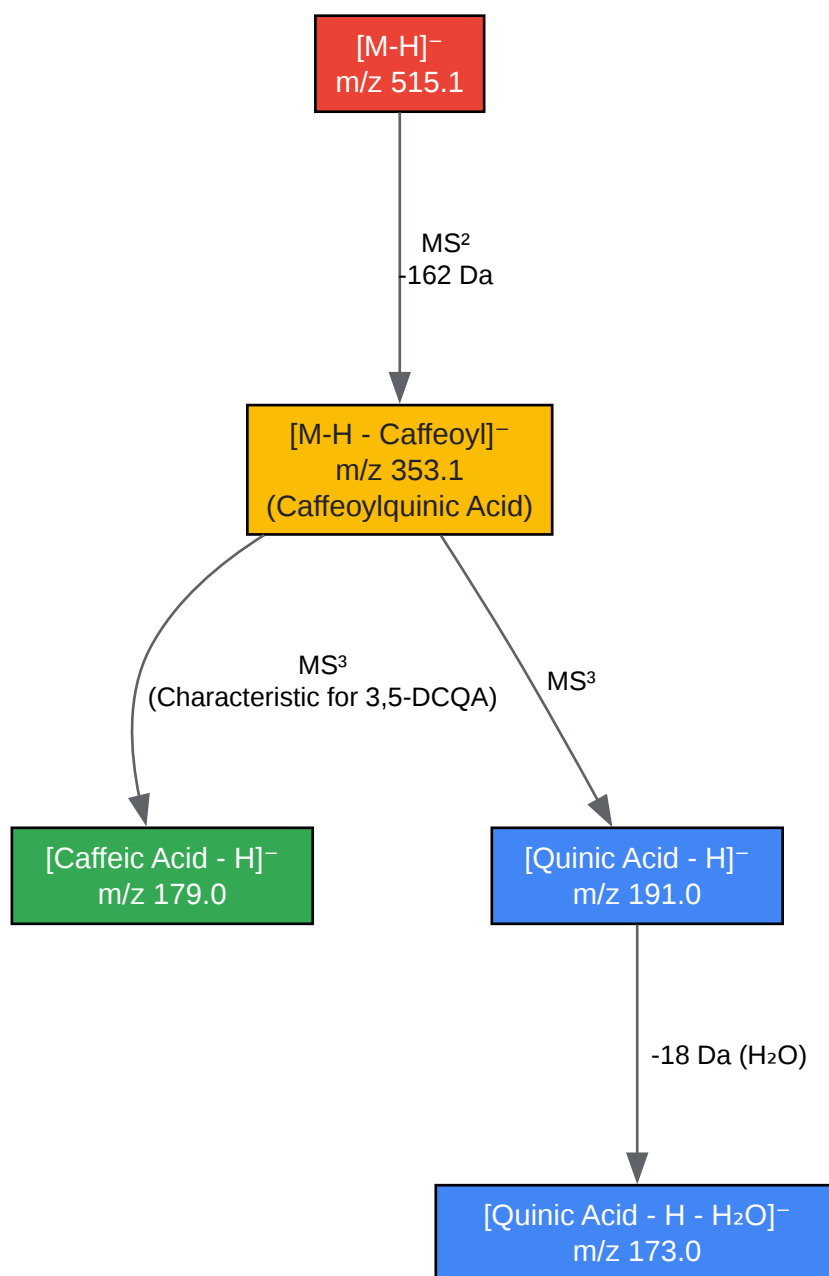
Part 1: Mass Spectrometry (MS) Analysis

Electrospray ionization (ESI) coupled with tandem mass spectrometry (MS/MS or MS^n) is the premier technique for analyzing caffeoylquinic acid derivatives. For these compounds, negative ion mode ($[M-H]^-$) is typically more informative, yielding consistent and structurally significant fragmentation patterns that are crucial for isomer differentiation.^[2]

Fragmentation Pathway and Diagnostic Ions

The analysis of 3,5-DCQA in negative ESI mode reveals a deprotonated molecular ion $[M-H]^-$ at m/z 515. The subsequent fragmentation (MS^2) of this ion is highly characteristic. The primary fragmentation event is the neutral loss of a caffeoyl moiety (162 Da), resulting in a prominent fragment ion at m/z 353, which corresponds to a caffeoylquinic acid anion.^[3]

A key feature distinguishing 3,5-DCQA from other isomers, such as 4,5-DCQA, lies in the subsequent MS^3 fragmentation of the m/z 353 ion. For 3,5-DCQA, the MS^3 spectrum is dominated by a base peak at m/z 179 (caffeic acid anion), arising from the cleavage of the remaining ester bond.^[3] This contrasts with 4,5-DCQA, where the MS^3 spectrum often shows a base peak at m/z 191 (quinic acid anion) or m/z 173 (dehydrated quinic acid).^[4]



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Caption: Key MSⁿ fragmentation pathway for 3,5-DCQA in negative ion mode.

Summary of Key Mass Fragments

m/z (Negative Ion Mode)	Formula	Description	Significance
515.12	$[C_{25}H_{23}O_{12}]^{-}$	Deprotonated molecular ion $[M-H]^{-}$	Confirms molecular weight.
353.09	$[C_{16}H_{17}O_9]^{-}$	Loss of one caffeoyl group (162 Da)	Primary MS ² fragment.
191.05	$[C_7H_{11}O_6]^{-}$	Quinic acid anion	MS ³ fragment, more prominent in other isomers.
179.03	$[C_9H_7O_4]^{-}$	Caffeic acid anion	Diagnostic MS ³ base peak for 3,5-DCQA.[3]
173.04	$[C_7H_9O_5]^{-}$	Dehydrated quinic acid anion	MS ³ fragment from m/z 191.
161.02	$[C_9H_5O_3]^{-}$	Decarboxylated caffeic acid anion	Minor fragment from m/z 179.

Experimental Protocol: LC-MS/MS Analysis

This generalized protocol is representative for the analysis of phenolic compounds from plant extracts.

- Sample Preparation (Solid-Liquid Extraction):
 - Rationale: To efficiently extract polar phenolic compounds from a complex plant matrix. Methanol/water mixtures are effective at disrupting cell walls and solubilizing the target analytes.[5]
 - Procedure:
 1. Weigh approximately 1-2 g of dried, ground plant material.
 2. Add 30 mL of 70-80% aqueous methanol containing 0.1% formic acid. The acid helps to keep phenolic compounds in their protonated, more stable form.[6]

3. Agitate the sample using an ultrasonic bath or orbital shaker for 15-30 minutes at a controlled temperature (e.g., 25-35°C) to enhance extraction efficiency.[7]
 4. Centrifuge the mixture (e.g., 8000 rpm for 20 min) to pellet solid debris.[6]
 5. Collect the supernatant and filter through a 0.22 or 0.45 µm syringe filter into an HPLC vial.
- Liquid Chromatography (LC) Separation:
 - Rationale: To chromatographically separate 3,5-DCQA from its isomers and other matrix components before MS detection. A C18 reversed-phase column is standard for separating moderately polar compounds.
 - Column: C18 Reversed-Phase (e.g., Poroshell 120 EC-C18, 4.6 x 150 mm, 4 µm).[7]
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
 - Gradient: A typical gradient might run from ~10% B to 70% B over 30-40 minutes. The specific gradient must be optimized to achieve baseline separation of the DCQA isomers.
 - Flow Rate: 0.5 - 0.8 mL/min.
 - Injection Volume: 5 - 10 µL.
 - Mass Spectrometry (MS) Detection:
 - Rationale: To generate and detect ions for mass analysis. ESI in negative mode is preferred for its high sensitivity and informative fragmentation for this class of compounds.
 - Ionization Mode: Electrospray Ionization (ESI), Negative.
 - Scan Mode: Full scan mode (e.g., m/z 100-1000) to detect the parent ion, followed by data-dependent MS² and MS³ scans on the most intense ions, specifically targeting m/z 515.1 and 353.1.

- Capillary Voltage: ~3500 V.
- Collision Energy: A ramped collision energy (e.g., 10-40 eV) is often used to generate a rich fragmentation spectrum.

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

While MS provides crucial information on molecular weight and fragmentation, 1D and 2D NMR spectroscopy is indispensable for the unambiguous structural confirmation of 3,5-DCQA, as it provides direct evidence of the covalent bonding framework and the precise location of the ester linkages.^{[8][9]}

¹H NMR Spectral Data

The ¹H NMR spectrum of 3,5-DCQA is complex but highly informative. It can be divided into three main regions:

- Quinic Acid Protons: Resonating in the upfield region (~2.0-5.5 ppm). The signals for H-3 and H-5 are shifted significantly downfield due to the deshielding effect of the attached caffeoyl ester groups.
- Vinylic Protons: Two pairs of doublets (one pair for each caffeoyl group) appear between ~6.2 and ~7.6 ppm. Their large coupling constants ($J \approx 15.9$ Hz) are characteristic of a trans configuration.
- Aromatic Protons: The protons on the two caffeoyl aromatic rings appear between ~6.7 and ~7.2 ppm, exhibiting characteristic splitting patterns for a 1,2,4-trisubstituted benzene ring.

Table of ¹H NMR Chemical Shifts (δ) and Coupling Constants (J) (in MeOD, 500-700 MHz)

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	J (Hz)
Quinic Acid Moiety			
H-2ax	2.18	dd	13.5, 9.0
H-2eq	2.30	m	
H-3	5.41	m	
H-4	4.20	dd	7.0, 3.0
H-5	5.43	m	
H-6ax	2.25	m	
H-6eq	2.35	m	
Caffeoyl Moiety at C3			
H-2'	7.06	d	2.0
H-5'	6.78	d	8.2
H-6'	6.95	dd	8.2, 2.0
H-7'	7.60	d	15.9
H-8'	6.32	d	15.9
Caffeoyl Moiety at C5			
H-2''	7.08	d	2.0
H-5''	6.80	d	8.2
H-6''	6.98	dd	8.2, 2.0
H-7''	7.62	d	15.9
H-8''	6.38	d	15.9

Note: Assignments are based on data compiled from literature.[\[8\]](#)[\[10\]](#) Precise chemical shifts may vary slightly based on solvent and concentration.

¹³C NMR Spectral Data

The ¹³C NMR spectrum confirms the presence of 25 unique carbons. Key signals include the two ester carbonyls (~168 ppm), the quinic acid carboxyl (~177 ppm), and the carbons of the quinic acid ring, with C-3 and C-5 being shifted downfield relative to unsubstituted quinic acid.

Table of ¹³C NMR Chemical Shifts (δ) (in MeOD, 125-175 MHz)

Carbon Assignment	Chemical Shift (δ, ppm)	Carbon Assignment	Chemical Shift (δ, ppm)
Quinic Acid Moiety		Caffeoyl Moiety at C3	
C-1	76.5	C-1'	127.8
C-2	36.0	C-2'	115.2
C-3	72.1	C-3'	146.8
C-4	71.8	C-4'	149.7
C-5	73.5	C-5'	116.4
C-6	38.4	C-6'	123.0
COOH	177.1	C-7'	148.1
C-8'	114.5		
C-9'	168.5		
Caffeoyl Moiety at C5			
C-1"	127.6	C-7"	148.0
C-2"	115.3	C-8"	114.8
C-3"	146.9	C-9"	168.4
C-4"	149.8		
C-5"	116.5		
C-6"	123.1		

Note: Assignments based on data compiled from literature.[\[11\]](#)

2D NMR for Structure Elucidation

2D NMR experiments are critical for assembling the molecular puzzle.

- COSY (Correlation Spectroscopy): Reveals proton-proton couplings within the same spin system. It is used to trace the connectivity within the quinic acid ring and within each of the caffeoyl moieties.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton with its directly attached carbon, allowing for the unambiguous assignment of carbon signals based on the more easily assigned proton spectrum.
- HMBC (Heteronuclear Multiple Bond Correlation): This is the key experiment for confirming the esterification sites. It shows correlations between protons and carbons that are 2 or 3 bonds away. The crucial correlations are from the quinic acid protons H-3 and H-5 to the carbonyl carbons (C-9' and C-9'') of the caffeoyl groups.[\[12\]](#)

Caption: Key HMBC correlations confirming the 3,5-ester linkages.

Experimental Protocol: NMR Analysis

- Sample Preparation:
 - Rationale: To obtain a clean, concentrated sample in a deuterated solvent for analysis. Methanol-d₄ (CD₃OD) is an excellent solvent for polar phenolic compounds.
 - Procedure:
 1. Dissolve 5-10 mg of the purified 3,5-DCQA sample in approximately 0.6 mL of methanol-d₄ (CD₃OD).
 2. Transfer the solution to a 5 mm NMR tube.
 3. Ensure the sample is fully dissolved; slight warming or vortexing may be necessary.
- NMR Data Acquisition:

- Rationale: A high-field spectrometer is necessary to resolve the complex, overlapping signals in the ^1H spectrum. 2D experiments are essential for complete assignment.
- Instrument: 500 MHz (or higher) NMR spectrometer.
- Experiments:
 - ^1H NMR: Standard proton experiment.
 - ^{13}C NMR: Standard proton-decoupled carbon experiment.
 - COSY: Gradient-selected COSY (gCOSY) for ^1H - ^1H correlations.
 - HSQC: Gradient-selected HSQC (gHSQC) optimized for one-bond $J(\text{CH})$ of ~ 145 Hz.
 - HMBC: Gradient-selected HMBC (gHMBC) optimized for long-range $J(\text{CH})$ of ~ 8 Hz.[\[13\]](#)
- Temperature: Maintain a constant temperature, typically 298 K (25 °C).

Conclusion

The definitive identification of 3,5-dicaffeoylquinic acid is a multi-faceted process that relies on the synergistic interpretation of mass spectrometry and NMR spectroscopy. MS/MS analysis, particularly in the negative ion mode, provides rapid confirmation of the molecular weight and offers diagnostic fragment ions (m/z 515 $\rightarrow$ 353 $\rightarrow$ 179) that strongly suggest the 3,5-isomer. However, for absolute structural proof and to rigorously exclude co-eluting isomers, a full suite of NMR experiments is required. The characteristic downfield shifts of H-3/C-3 and H-5/C-5, combined with the critical three-bond HMBC correlations from these protons to the respective caffeoyl carbonyl carbons, provide incontrovertible evidence of the 3,5-dicaffeoyl substitution pattern. By employing the methodologies and interpreting the spectral signatures outlined in this guide, researchers can confidently identify and characterize 3,5-dicaffeoylquinic acid in complex natural product extracts and purified samples.

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